

An In-depth Technical Guide to the Isomers of Dichloropentafluoropropane

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Compound Name: 1,2-Dichloro-1,1,3,3,3-pentafluoropropane

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This technical guide provides a comprehensive overview of the known isomers of dichloropentafluoropropane ($C_3HCl_2F_5$). The document details their physical and chemical properties, synthesis methodologies, and analytical protocols, presenting a valuable resource for professionals in research, science, and drug development.

Introduction to Dichloropentafluoropropane Isomers

Dichloropentafluoropropane is a hydrochlorofluorocarbon (HCFC) that exists as multiple structural isomers. These compounds have been utilized primarily as cleaning agents and solvents, particularly as replacements for chlorofluorocarbons (CFCs) that are being phased out due to their ozone-depleting properties.^{[1][2]} The arrangement of the chlorine and fluorine atoms on the three-carbon propane backbone gives rise to several isomers, each with distinct physical, chemical, and toxicological characteristics. The most commercially significant isomers are 3,3-dichloro-1,1,1,2,2-pentafluoropropane (HCFC-225ca) and 1,3-dichloro-1,1,2,2,3-pentafluoropropane (HCFC-225cb).^[3]

Structural Isomers of Dichloropentafluoropropane

There are nine potential structural isomers of dichloropentafluoropropane. The structural differences between these isomers are illustrated in the diagrams below, generated using the DOT language.

Figure 1: Structure of 1,1-dichloro-2,2,3,3,3-pentafluoropropane (HCFC-225aa).

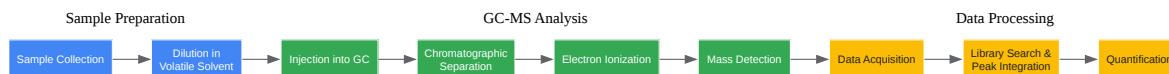
Figure 2: Structure of 1,1-dichloro-1,2,2,3,3-pentafluoropropane (HCFC-225cc).

Figure 3: Structure of 1,1-dichloro-1,2,3,3,3-pentafluoropropane (HCFC-225eb).

Figure 4: Structure of **1,2-dichloro-1,1,3,3,3-pentafluoropropane** (HCFC-225da).

Figure 5: Structure of 1,3-dichloro-1,1,2,2,3-pentafluoropropane (HCFC-225cb).

Figure 6: Structure of 2,2-dichloro-1,1,1,3,3-pentafluoropropane.



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